

5-Amino-3-methylisothiazole hydrochloride chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Amino-3-methylisothiazole
hydrochloride

Cat. No.: B023207

[Get Quote](#)

An In-depth Technical Guide to the Chemical Properties of **5-Amino-3-methylisothiazole Hydrochloride**

Introduction

5-Amino-3-methylisothiazole hydrochloride (CAS No: 52547-00-9) is a heterocyclic amine salt that serves as a crucial building block in various fields of chemical synthesis.[1] Its structural motif is incorporated into a range of functionally diverse molecules. For drug development professionals and researchers, it is a key precursor for the synthesis of targeted therapeutic agents, including Matrix Metalloproteinase-12 (MMP12) inhibitors and Aurora kinase inhibitors.[2] Furthermore, it is utilized in the development of N-Heterocyclic indolyl glyoxylamides as potential anticancer agents.[2] In the agrochemical sector, it functions as an important intermediate for creating new crop protection agents.[3] This guide provides a comprehensive overview of its chemical properties, experimental protocols, and key applications.

Chemical and Physical Properties

5-Amino-3-methylisothiazole hydrochloride is typically a yellow to red-brown powder.[4] It is characterized by a high melting point, recorded at 300 °C, which is indicative of its salt-like nature and stable crystalline structure.[2][4][5][6] While one source indicates a boiling point of 120.7°C at 760 mmHg, this is unusually low for a salt with such a high melting point and may

refer to the free base or a different experimental condition.[4] The compound is stable under normal storage conditions.[7]

Table 1: Physicochemical Properties of **5-Amino-3-methylisothiazole Hydrochloride**

| Property | Value | Reference |
|-------------------|--|--|
| CAS Number | 52547-00-9 | [1] [5] [8] [9] |
| Molecular Formula | C ₄ H ₆ N ₂ S · HCl (or C ₄ H ₇ ClN ₂ S) | [1] [5] [8] [10] |
| Molecular Weight | 150.63 g/mol | [1] [6] [9] [10] |
| Appearance | Yellow to red-brown powder | [4] |
| Melting Point | 300 °C (lit.) | [2] [4] [5] [6] |
| EINECS Number | 257-997-2 | [5] [6] |
| MDL Number | MFCD00012716 | [1] |
| InChI | 1S/C4H6N2S.ClH/c1-3-2-4(5)7-6-3;/h2H,5H2,1H3;1H | [10] |
| InChIKey | ZRTGHKVPFXNDHE-UHFFFAOYSA-N | |
| SMILES | Cl[H].Cc1cc(N)sn1 | [10] |

| Impurities | May contain ~10% Ammonium Chloride (NH₄Cl) | [\[11\]](#) |

Spectroscopic Data

Spectroscopic analysis is fundamental for the structural elucidation and purity assessment of **5-Amino-3-methylisothiazole hydrochloride**. Nuclear Magnetic Resonance (NMR) spectroscopy is a key analytical technique.

Table 2: NMR Spectroscopic Data

| Nucleus | Solvent | Chemical Shift (δ) ppm | Reference |
|------------------|--------------------|-------------------------------------|-----------|
| ^1H NMR | DMSO- d_6 | δ 6.23 (s, 1H); 2.32 (s, 3H) | [3] |

| ^{13}C NMR | DMSO- d_6 | Data for the cation is available in spectral databases. |[12] |

Note: The ^1H NMR data is from a patent where the material was used as a starting reactant and may contain impurities.[3]

Experimental Protocols

Synthesis of 5-Amino-3-methylisothiazole Hydrochloride

The synthesis of 5-Amino-3-methylisothiazole can be achieved via the oxidative cyclization of β -iminothiobutyramide. The resulting free base is then converted to its hydrochloride salt.[13]

Methodology:

- Reaction Setup: To an ice-cooled solution of hydrogen peroxide (30% w/v; 7 cc) in 2 N hydrochloric acid (10 cc), slowly add powdered β -iminothiobutyramide (2.32 g) with continuous stirring.[13]
- Temperature Control: Maintain the reaction temperature below 40°C during the addition.[13]
- Filtration: After the addition is complete, filter the resulting solution.[13]
- Basification: Make the filtrate alkaline with a 50% aqueous sodium hydroxide solution.[13]
- Extraction: Extract the aqueous solution with diethyl ether (7 x 25 cc).[13] The ether extracts should be washed with a ferrous sulfate solution to remove any residual peroxide.[13]
- Drying: Dry the combined ether extracts over anhydrous magnesium sulfate.[13]
- Precipitation of Hydrochloride Salt: Saturate the dried ether solution with dry hydrogen chloride gas. This will precipitate the **5-Amino-3-methylisothiazole hydrochloride** salt.[13]

- Isolation: Collect the precipitated solid by filtration, wash with a non-polar solvent like hexane, and dry under vacuum to yield the final product.[3][13]



Figure 1: Synthesis Workflow for 5-Amino-3-methylisothiazole

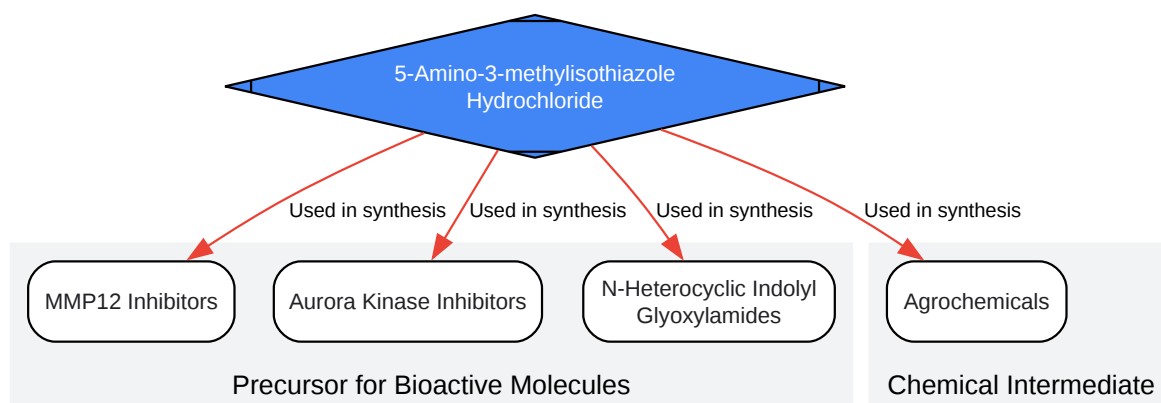


Figure 2: Applications of 5-Amino-3-methylisothiazole Hydrochloride

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Amino-3-methylisothiazole hydrochloride [oakwoodchemical.com]
- 2. 5-AMINO-3-METHYLISOTHIAZOLE HYDROCHLORIDE | 52547-00-9 [chemicalbook.com]
- 3. WO2000068214A1 - Process for the preparation of 5-amino-3-alkylisothiazole compounds and of 5-amino-4-chloro-3-alkylisothiazole compounds - Google Patents [patents.google.com]

- 4. 5-AMINO-3-METHYLISOTHIAZOLE HYDROCHLORIDE - Safety Data Sheet [chemicalbook.com]
- 5. Page loading... [wap.guidechem.com]
- 6. parchem.com [parchem.com]
- 7. fishersci.com [fishersci.com]
- 8. 5-AMINO-3-METHYLISOTHIAZOLE HYDROCHLORIDE | CAS 52547-00-9 [matrix-fine-chemicals.com]
- 9. scbt.com [scbt.com]
- 10. 5-Amino-3-methylisothiazole Hydrochloride [lgcstandards.com]
- 11. 5-Amino-3-methyl-isothiazole 52547-00-9 [sigmaaldrich.com]
- 12. spectrabase.com [spectrabase.com]
- 13. US2871243A - 5-amino-3-methyl-isothiazole and process - Google Patents [patents.google.com]
- To cite this document: BenchChem. [5-Amino-3-methylisothiazole hydrochloride chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b023207#5-amino-3-methylisothiazole-hydrochloride-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com